

physical properties of 1-Ethyl-3-methylimidazolium acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethyl-3-methylimidazolium
acetate

Cat. No.: B133940

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 1-Ethyl-3-methylimidazolium Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Ethyl-3-methylimidazolium acetate, often abbreviated as [EMIM][OAc], is a prominent room-temperature ionic liquid (IL) that has garnered significant attention across various scientific disciplines. Its unique set of physical properties, including its efficacy as a solvent for biomass, particularly cellulose, makes it a subject of intensive research and a potential key component in various applications, from biofuel production to advanced materials and drug delivery systems. This technical guide provides a comprehensive overview of the core physical properties of [EMIM][OAc], detailed experimental protocols for their measurement, and visualizations of key processes.

Core Physical Properties

The physical properties of **1-Ethyl-3-methylimidazolium acetate** are crucial for its application and handling. The following tables summarize the key quantitative data available for this ionic liquid.

Table 1: General and Thermal Properties

Property	Value	Temperature (°C)	Pressure
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂	-	-
Molecular Weight	170.21 g/mol	-	-
Melting Point	-20 °C[1][2]	-	Atmospheric
>30 °C (can exist as a supercooled liquid)[3][4][5][6]	-	Atmospheric	
-45 °C[7][8]	-	Atmospheric	
Flash Point	164 °C (closed cup)[1][5][6]	-	Atmospheric
Thermal Decomposition	Activation energy of ~135 kJ·mol ⁻¹ [9]	Varies	Atmospheric

Table 2: Density and Refractive Index

Property	Value	Temperature (°C)
Density	1.027 g/mL[1][2][10]	25
1.101 g/cm ³ [3][4][5][6]	20	
1.10 g/cm ³ [7][8]	25	
Refractive Index (n _{20/D})	1.502[1][2][10]	20
1.501[4][5]	20	

Table 3: Transport and Electrochemical Properties

Property	Value	Temperature (°C)
Viscosity	93.0 cP (93 mPa·s)[7][8]	25
Conductivity	2.50 mS/cm[7][8]	25

Table 4: Solubility

Solvent	Solubility
Water	Soluble / Miscible[1][2][8]
Acetonitrile	Soluble / Miscible[1][2][8]
Acetone	Soluble / Miscible[1][2][8]
Dichloromethane	Soluble[1][2]
Isopropanol	Miscible[8]
Toluene	Not Miscible[8]
Hexane	Not Miscible[8]

Experimental Protocols

Detailed and standardized experimental procedures are paramount for obtaining reliable and reproducible data on the physical properties of ionic liquids.

Density Measurement (Pycnometer Method)

- **Preparation:** A pycnometer of known volume is thoroughly cleaned with a suitable solvent (e.g., acetone), followed by deionized water, and then dried completely in an oven. The pycnometer is allowed to cool to ambient temperature in a desiccator.
- **Mass of Empty Pycnometer:** The mass of the clean, dry, and empty pycnometer is accurately determined using an analytical balance.
- **Sample Filling:** The pycnometer is filled with **1-Ethyl-3-methylimidazolium acetate**, ensuring no air bubbles are trapped inside. The liquid level is adjusted precisely to the calibration mark.
- **Thermostating:** The filled pycnometer is placed in a thermostatically controlled water bath to bring the sample to the desired temperature (e.g., 20°C or 25°C). The temperature should be maintained with high precision.

- **Mass of Filled Pycnometer:** After thermal equilibrium is reached, the pycnometer is removed from the bath, carefully dried on the outside, and its mass is determined.
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$ where m_1 is the mass of the empty pycnometer, m_2 is the mass of the pycnometer filled with the ionic liquid, and V is the calibrated volume of the pycnometer.

Viscosity Measurement (Falling Ball or Rotational Viscometer)

- **Instrument Setup:** A calibrated viscometer (e.g., a falling ball viscometer or a rotational viscometer with a suitable spindle) is used. The instrument is leveled and connected to a temperature-controlled bath.
- **Sample Preparation:** A sufficient volume of **1-Ethyl-3-methylimidazolium acetate** is placed in the viscometer's sample tube or chamber.
- **Temperature Equilibration:** The sample is allowed to thermally equilibrate at the desired temperature for a sufficient period.
- **Measurement:**
 - **Falling Ball Viscometer:** The time taken for a ball of known density and diameter to fall through a calibrated distance within the ionic liquid is measured. The viscosity is then calculated based on the instrument's calibration constants.
 - **Rotational Viscometer:** The spindle is rotated at a constant speed, and the torque required to overcome the viscous drag of the fluid is measured. The instrument's software typically converts this torque reading directly into a viscosity value in units such as centipoise (cP) or Pascal-seconds (Pa·s).
- **Data Recording:** Multiple readings are taken and averaged to ensure accuracy.

Conductivity Measurement

- **Apparatus:** A conductivity meter with a calibrated conductivity cell is used. The cell constant is determined using standard potassium chloride solutions of known conductivity.

- **Sample Preparation:** The conductivity cell is rinsed with deionized water and then with a small amount of the **1-Ethyl-3-methylimidazolium acetate** sample. The cell is then filled with the ionic liquid, ensuring the electrodes are fully immersed.
- **Temperature Control:** The sample cell is placed in a temperature-controlled environment to maintain the desired measurement temperature.
- **Measurement:** The conductivity meter applies an alternating voltage to the electrodes and measures the resulting current. The instrument then calculates and displays the conductivity, typically in units of Siemens per meter (S/m) or millisiemens per centimeter (mS/cm).
- **Cleaning:** After measurement, the conductivity cell is thoroughly cleaned to prevent cross-contamination.

Refractive Index Measurement (Abbe Refractometer)

- **Calibration:** The Abbe refractometer is calibrated using a standard of known refractive index, often distilled water.
- **Sample Application:** A few drops of **1-Ethyl-3-methylimidazolium acetate** are placed on the surface of the prism of the refractometer.
- **Measurement:** The prism is closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the controls until the boundary between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read from the instrument's scale.
- **Temperature Control:** For accurate measurements, the refractometer should be connected to a circulating water bath to maintain a constant prism temperature (e.g., 20°C).

Thermal Decomposition Analysis (Thermogravimetric Analysis - TGA)

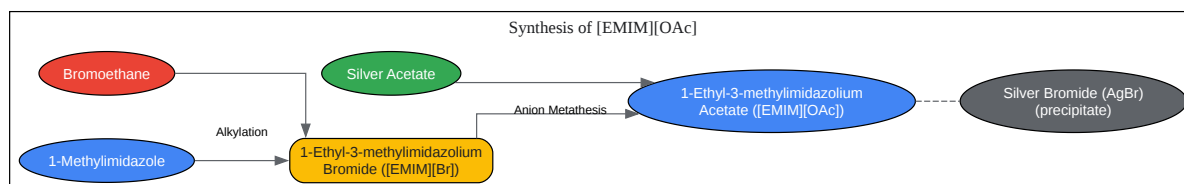
- **Instrument Preparation:** A thermogravimetric analyzer is tared and calibrated according to the manufacturer's instructions.

- **Sample Loading:** A small, accurately weighed sample of **1-Ethyl-3-methylimidazolium acetate** (typically 5-10 mg) is placed in a TGA pan (e.g., platinum or alumina).
- **Experimental Conditions:** The sample is heated in a controlled atmosphere (e.g., inert nitrogen or argon) at a constant heating rate (e.g., 10 °C/min).
- **Data Acquisition:** The TGA instrument records the mass of the sample as a function of temperature. The resulting thermogram shows the temperature at which mass loss begins, which is indicative of the onset of thermal decomposition.

Visualizations

Synthesis of 1-Ethyl-3-methylimidazolium Acetate

The synthesis of **1-Ethyl-3-methylimidazolium acetate** can be achieved through various routes. A common laboratory-scale method involves a two-step process starting from 1-methylimidazole.

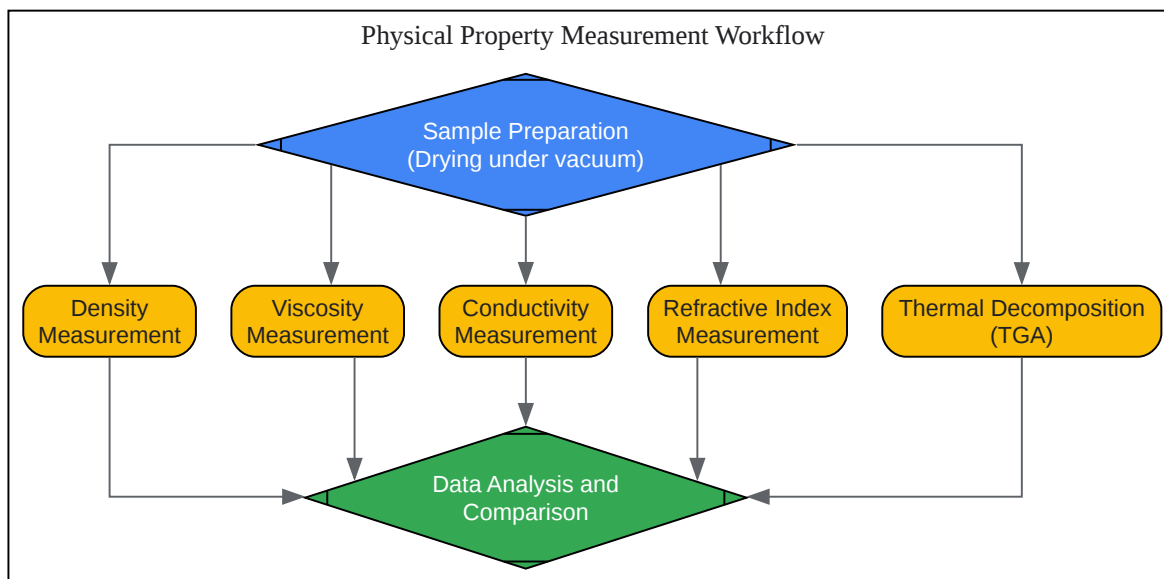


[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of **1-Ethyl-3-methylimidazolium acetate**.

Experimental Workflow for Physical Property Determination

A logical workflow is essential for the systematic characterization of an ionic liquid.

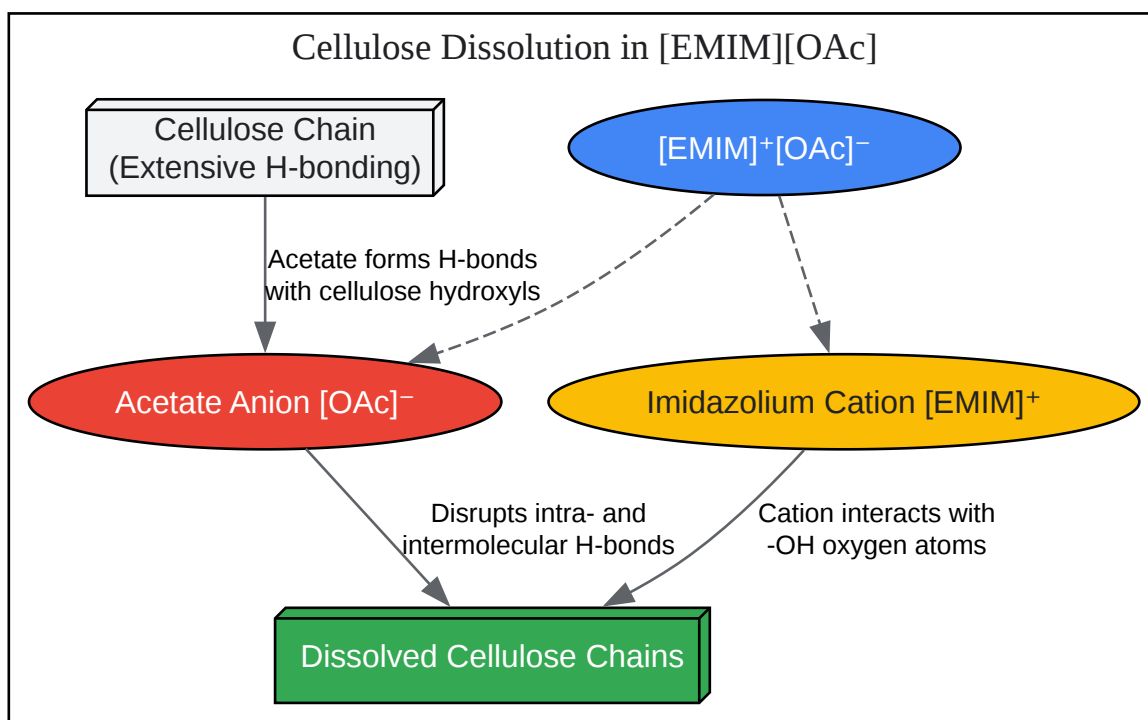


[Click to download full resolution via product page](#)

Caption: A general experimental workflow for determining the physical properties of an ionic liquid.

Mechanism of Cellulose Dissolution

The ability of [EMIM][OAc] to dissolve cellulose is attributed to the interactions between its ions and the hydroxyl groups of the cellulose polymer, which disrupt the extensive hydrogen-bonding network.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of the proposed mechanism for cellulose dissolution in [EMIM][OAc].[1]

Conclusion

1-Ethyl-3-methylimidazolium acetate possesses a unique combination of physical properties that make it a versatile and highly studied ionic liquid. Its ability to act as a powerful solvent, particularly for biopolymers like cellulose, opens up numerous possibilities in sustainable chemistry and materials science. A thorough understanding of its physical characteristics and the methodologies to accurately measure them is fundamental for its effective application in research and development. This guide provides a foundational repository of this critical information for scientists and professionals in the field.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. rsc.org [rsc.org]
- 3. Thermal decomposition of carboxylate ionic liquids: trends and mechanisms - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/C3CP53648C [pubs.rsc.org]
- 4. mdpi.com [mdpi.com]
- 5. Method to Measure Surface Tension of Microdroplets Using Standard AFM Cantilever Tips - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical properties of 1-Ethyl-3-methylimidazolium acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133940#physical-properties-of-1-ethyl-3-methylimidazolium-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com